

Spectroscopic data for N-Boc-4-(2-fluorophenoxy)piperidine

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Compound of Interest

Compound Name:	<i>Tert-butyl 4-(2-fluorophenoxy)piperidine-1-carboxylate</i>
CAS No.:	944808-08-6
Cat. No.:	B1340264

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An In-depth Technical Guide to the Spectroscopic Characterization of N-Boc-4-(2-fluorophenoxy)piperidine

Introduction: N-Boc-4-(2-fluorophenoxy)piperidine is a heterocyclic compound of significant interest to researchers in drug discovery and medicinal chemistry. Its structure combines a piperidine core, a common scaffold in many pharmaceuticals, with a tert-butyloxycarbonyl (Boc) protecting group and a 2-fluorophenoxy moiety. The Boc group is instrumental in synthetic strategies, enabling selective reactions at other positions, while the fluorinated aromatic ring is a well-established feature in modern therapeutics, often used to modulate metabolic stability and binding affinity. Accurate structural verification and purity assessment of this molecule are paramount, making a thorough understanding of its spectroscopic properties essential.

This guide provides a detailed analysis of the expected spectroscopic data for N-Boc-4-(2-fluorophenoxy)piperidine, including Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. As a self-validating system, the data from each technique will be cross-correlated to provide unambiguous confirmation of the molecular

structure. The protocols and interpretations presented herein are grounded in established principles and data from closely related analogues, offering field-proven insights for professionals in the field.

Molecular Structure and Atom Numbering

A clear understanding of the molecular structure is the foundation for interpreting spectroscopic data. The structure of N-Boc-4-(2-fluorophenoxy)piperidine with systematic numbering is presented below to facilitate the assignment of spectral signals.

Caption: Molecular structure of N-Boc-4-(2-fluorophenoxy)piperidine.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the detailed structure of organic molecules in solution. Both ^1H and ^{13}C NMR provide critical information about the chemical environment, connectivity, and stereochemistry of the molecule.

Experimental Protocol: NMR Data Acquisition

- **Sample Preparation:** Dissolve approximately 10-15 mg of N-Boc-4-(2-fluorophenoxy)piperidine in ~0.6 mL of deuterated chloroform (CDCl_3). Add a small amount of tetramethylsilane (TMS) as an internal standard (δ 0.00 ppm).
- **Instrumentation:** Acquire spectra on a 400 MHz or higher field NMR spectrometer.
- **^1H NMR Acquisition:** Obtain the spectrum using a standard pulse sequence with a spectral width of approximately 16 ppm, an acquisition time of at least 3 seconds, and a relaxation delay of 2 seconds.
- **^{13}C NMR Acquisition:** Obtain a proton-decoupled spectrum using a standard pulse program (e.g., zgpg30) with a spectral width of ~220 ppm. A sufficient number of scans (typically >1024) should be acquired to achieve an adequate signal-to-noise ratio.

^1H NMR Spectroscopy: Predicted Data and Interpretation

The ^1H NMR spectrum provides a map of all hydrogen atoms in the molecule. The chemical shift indicates the electronic environment, the integration gives the proton count, and the

multiplicity reveals the number of neighboring protons.

Table 1: Predicted ^1H NMR Data (400 MHz, CDCl_3)

Atom Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
H3'/H4'/H5'/H6'	7.15 - 6.90	m	-	4H
H4	4.50 - 4.40	m	-	1H
H2eq/H6eq	3.80 - 3.65	m (br)	-	2H
H2ax/H6ax	3.30 - 3.10	m (br)	-	2H
H3eq/H5eq	2.15 - 2.00	m	-	2H
H3ax/H5ax	1.85 - 1.70	m	-	2H
H9 (Boc)	1.47	s	-	9H

Expertise & Causality: Interpreting the ^1H NMR Spectrum

- Aromatic Region (δ 7.15 - 6.90):** The four protons on the 2-fluorophenoxy ring are expected in this region. The electron-withdrawing fluorine atom and the electron-donating ether oxygen create a complex electronic environment. This, combined with both proton-proton ($^3J_{\text{HH}}$) and proton-fluorine ($^3J_{\text{HF}}$ and $^4J_{\text{HF}}$) couplings, results in overlapping multiplets that are often difficult to resolve into simple first-order patterns.
- Piperidine H4 (δ 4.50 - 4.40):** This proton is on the carbon bearing the ether linkage (C4), causing a significant downfield shift into the 4.4-4.5 ppm range. It will appear as a multiplet due to coupling with the four adjacent protons on C3 and C5.
- Piperidine H2/H6 (δ 3.80 - 3.10):** The protons on the carbons adjacent to the nitrogen (C2, C6) are deshielded. Due to the restricted rotation around the N-C(O) amide bond of the Boc group at room temperature, these protons often appear as broad multiplets. This

phenomenon arises because the axial and equatorial protons, as well as the C2 and C6 positions, can become chemically non-equivalent.

- Piperidine H3/H5 (δ 2.15 - 1.70): These protons are further from the electron-withdrawing groups and thus appear more upfield. The equatorial protons (H3eq/H5eq) are typically found slightly downfield of the axial protons (H3ax/H5ax) due to 1,3-diaxial shielding effects on the latter.
- Boc Group (δ 1.47): The nine protons of the tert-butyl group are chemically equivalent and show no coupling to other protons, resulting in a characteristic sharp and intense singlet. This signal is a reliable indicator of the presence of the Boc protecting group.

^{13}C NMR Spectroscopy: Predicted Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum reveals each unique carbon atom in the molecule. The chemical shift is highly sensitive to the carbon's local electronic environment.

Table 2: Predicted ^{13}C NMR Data (101 MHz, CDCl_3)

Atom Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity (C-F Coupling)	Predicted Coupling Constant (J_{CF} , Hz)
C7 (C=O)	154.8	s	-
C2' (C-F)	153.5	d	245
C1' (C-O)	146.5	d	11
C4'	124.6	d	3
C6'	122.0	s	-
C5'	117.0	d	2
C3'	115.8	d	18
C8 (Boc quat.)	79.7	s	-
C4 (CH-O)	72.5	s	-
C2/C6	~41 (broad)	s	-
C3/C5	~31 (broad)	s	-
C9 (Boc CH ₃)	28.4	s	-

Expertise & Causality: Interpreting the ¹³C NMR Spectrum

- **Carbamate Carbonyl (C7, δ 154.8):** The carbonyl carbon of the Boc group is significantly deshielded and appears in the typical range for carbamates.
- **Boc Group Carbons (C8, C9):** The quaternary carbon (C8) appears around 79.7 ppm, and the three equivalent methyl carbons (C9) give a strong signal at 28.4 ppm.
- **Aromatic Carbons (C1' - C6'):** The chemical shifts of the aromatic carbons are influenced by the substituents. The most notable feature is the signal for C2', the carbon directly bonded to fluorine. It appears as a doublet with a very large one-bond coupling constant ($^1J_{CF} \approx 245$ Hz). The other aromatic carbons also show smaller couplings to the fluorine atom ($^2J_{CF}$, $^3J_{CF}$), which can be observed with good spectral resolution.

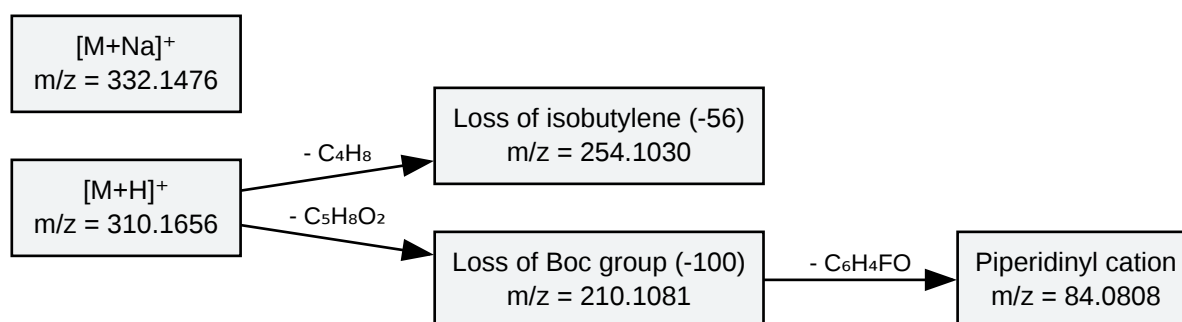
- Piperidine Carbons (C2-C6): C4, being attached to the electronegative oxygen, is the most downfield of the piperidine ring carbons (~72.5 ppm). Similar to the proton signals, the signals for C2/C6 and C3/C5 may be broadened due to the restricted rotation of the Boc group.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and elemental composition of a molecule. High-resolution mass spectrometry (HRMS) can confirm the molecular formula with high precision. The fragmentation pattern gives valuable structural information.

Experimental Protocol: HRMS Data Acquisition

- Sample Preparation: Prepare a dilute solution (e.g., 10-100 µg/mL) of the compound in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source.
- Acquisition: Acquire the spectrum in positive ion mode. The instrument should be calibrated to ensure high mass accuracy.



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Caption: Predicted ESI-MS fragmentation pathway.

Table 3: Predicted High-Resolution Mass Spectrometry Data

Ion	Calculated Exact Mass (m/z)	Description
$[C_{16}H_{23}FNO_3+H]^+$	310.1656	Protonated molecular ion
$[C_{16}H_{23}FNO_3+Na]^+$	332.1476	Sodiated molecular ion
$[C_{12}H_{15}FNO+H]^+$	210.1081	Loss of the Boc group (-100.0579 Da)
$[C_{12}H_{13}FNO_3+H]^+$	254.1030	Loss of isobutylene (-56.0626 Da)

Expertise & Causality: Interpreting the Mass Spectrum

The molecular formula of N-Boc-4-(2-fluorophenoxy)piperidine is $C_{16}H_{22}FNO_3$, with a monoisotopic mass of 309.1584 Da. In ESI-MS, the compound will be readily observed as its protonated ($[M+H]^+$) and sodiated ($[M+Na]^+$) adducts.

- **Trustworthiness through High Resolution:** Measuring the m/z to four decimal places and confirming it matches the calculated value for $C_{16}H_{23}FNO_3^+$ within a narrow tolerance (e.g., < 5 ppm) provides unequivocal confirmation of the elemental composition.
- **Key Fragmentation:** The most characteristic fragmentation pathway for N-Boc protected amines is the loss of the Boc group or a part of it. The two primary fragmentation routes are:
 - **Loss of isobutylene (C_4H_8 , 56 Da):** This is a very common fragmentation that leaves a carbamic acid intermediate, which can then lose CO_2 .
 - **Loss of the entire Boc group ($C_5H_8O_2$, 100 Da):** Cleavage of the N-C bond results in the deprotected piperidine cation. The observation of a fragment at m/z 210.1081 is strong evidence for the N-Boc-piperidine core structure.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple technique used to identify the functional groups present in a molecule based on the absorption of infrared radiation, which excites molecular vibrations.

Experimental Protocol: FTIR-ATR Data Acquisition

- **Sample Preparation:** Place a small amount of the neat compound (if an oil or solid) directly onto the diamond crystal of an Attenuated Total Reflectance (ATR) accessory.
- **Instrumentation:** Use a Fourier Transform Infrared (FTIR) spectrometer.
- **Acquisition:** Record the spectrum, typically from 4000 to 600 cm^{-1} . Perform a background scan prior to the sample scan to subtract atmospheric CO_2 and H_2O signals.

Table 4: Predicted Characteristic IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Vibration Type	Functional Group
2975, 2930, 2860	Medium	C-H stretch	Aliphatic (piperidine and Boc)
1695 - 1685	Strong	C=O stretch	Carbamate
1590, 1495	Medium-Strong	C=C stretch	Aromatic ring
1420	Medium	C-N stretch	Amine
1250	Strong	C-O-C stretch	Aryl ether
1165	Strong	C-O stretch	Carbamate
1110	Strong	C-F stretch	Fluoroaromatic

Expertise & Causality: Interpreting the IR Spectrum

The IR spectrum serves as a fingerprint for the molecule's functional groups.

- **Carbonyl Stretch (1690 cm^{-1}):** The most prominent peak is expected to be the strong C=O stretching vibration of the carbamate group. Its position around 1690 cm^{-1} is highly characteristic.
- **C-H Stretches ($<3000 \text{ cm}^{-1}$):** A series of peaks just below 3000 cm^{-1} correspond to the C-H bonds of the piperidine ring and the Boc group's methyls.

- Aromatic and Ether Region ($1600\text{--}1100\text{ cm}^{-1}$): This region contains several key signals. The aromatic C=C stretching vibrations appear around 1590 and 1495 cm^{-1} . A strong, characteristic absorption for the aryl C-O-C ether stretch is expected around 1250 cm^{-1} . The C-F stretch of the fluoroaromatic group will also give rise to a strong band, typically around 1110 cm^{-1} .
- Self-Validation: The presence of the strong C=O band, along with the characteristic C-O and C-F bands, and the absence of an N-H stretch (typically $\sim 3300\text{ cm}^{-1}$) or O-H stretch ($\sim 3400\text{ cm}^{-1}$) validates the N-Boc protected ether structure.

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